

Whitepaper: Stability Dynamics of (S)-Phenethyl 2-hydroxypropanoate Under Standard Conditions

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Compound of Interest

Compound Name: (S)-Phenethyl 2-hydroxypropanoate
CAS No.: 1928712-34-8
Cat. No.: B2552991

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Executive Summary

(S)-Phenethyl 2-hydroxypropanoate (commonly known as phenethyl L-lactate) is a high-value ester utilized extensively across the flavor, fragrance, and pharmaceutical industries[1]. While generally recognized as stable under ambient conditions, its molecular architecture—comprising an aromatic phenethyl moiety and an alpha-hydroxy acid ester linkage—predisposes it to specific, condition-dependent degradation pathways. This technical guide elucidates the mechanistic causality behind its stability profile, focusing on autocatalytic hydrolysis and oxidative susceptibility, and provides self-validating empirical protocols for rigorous stability profiling.

Physicochemical Profiling

Understanding the baseline physical properties of **(S)-phenethyl 2-hydroxypropanoate** is critical for predicting its thermodynamic behavior. The compound exhibits low volatility and

moderate lipophilicity, which dictates its partitioning behavior in aqueous versus organic matrices[1].

Table 1: Physicochemical Properties of **(S)-Phenethyl 2-hydroxypropanoate**

Property	Value	Implication for Stability
Molecular Weight	194.23 g/mol	Standard diffusion kinetics in solution
Boiling Point (est.)	~288°C	Highly thermally stable at standard 25°C[1]
Vapor Pressure	0.0008 hPa @ 25°C	Negligible evaporative loss under standard conditions[1]
LogP (XLogP3-AA)	2.0	Partitions readily into lipid/organic phases[1]
pKa (est.)	7.06 (neutral)	Non-ionizable under standard physiological pH[1]

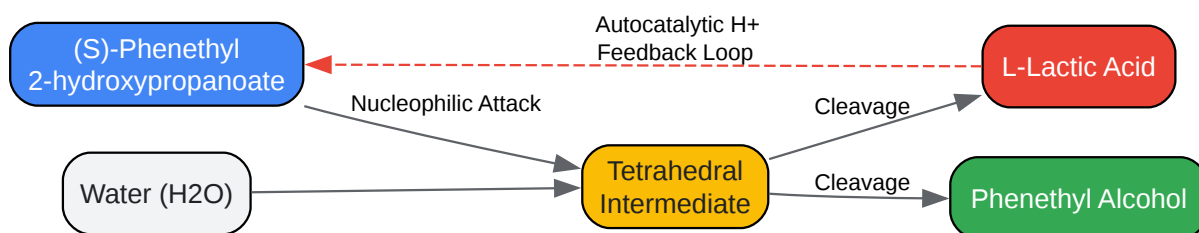
Mechanistic Degradation Pathways

Dual-Regime Autocatalytic Hydrolysis

The primary degradation vector for **(S)-phenethyl 2-hydroxypropanoate** in the presence of ambient moisture is the cleavage of the ester bond. Unlike simple aliphatic esters, lactate esters exhibit a highly specific "dual-regime" kinetic behavior during hydrolysis[2].

- **Initiation (Neutral Hydrolysis):** Under standard conditions (25°C, neutral pH), the spontaneous nucleophilic attack by water on the carbonyl carbon is thermodynamically unfavorable. This results in a prolonged induction period characterized by negligible degradation[2].
- **Autocatalytic Acceleration:** As trace amounts of the ester slowly hydrolyze, L-lactic acid and phenethyl alcohol are liberated. The accumulation of L-lactic acid lowers the localized pH of the microenvironment. The protons (

) generated from lactic acid dissociation protonate the ester carbonyl, dramatically lowering the activation energy for subsequent water attack. This shifts the system from a neutral regime into an acid-catalyzed regime, leading to exponential degradation rates[2].



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Fig 1: Autocatalytic hydrolysis pathway of **(S)-Phenethyl 2-hydroxypropanoate**.

Oxidative Susceptibility of the Phenethyl Moiety

While the ester linkage is vulnerable to moisture, the phenethyl alcohol moiety (liberated post-hydrolysis or present as a trace manufacturing impurity) is sensitive to oxidative stress. Under standard atmospheric oxygen and prolonged light exposure, the phenethyl group can undergo slow oxidation to phenylacetaldehyde and eventually phenylacetic acid[3]. This process is often mediated by trace transition metals or photo-induced radical formation[3]. Consequently, the compound is sensitive to light and strong oxidizing agents, necessitating storage in well-closed, light-protected containers[4].

Self-Validating Experimental Protocols

To accurately quantify the stability of **(S)-phenethyl 2-hydroxypropanoate**, empirical testing must account for the autocatalytic feedback loop. The following protocols are designed as self-validating systems, utilizing internal standards and orthogonal detection to prevent false positives and accurately map degradation kinetics.

Protocol 1: Accelerated Hydrolytic Kinetic Assay (HPLC-UV/MS)

Rationale: This protocol isolates the hydrolytic variable by controlling pH and temperature. It uses a buffered system to suppress the autocatalytic effect for baseline measurement,

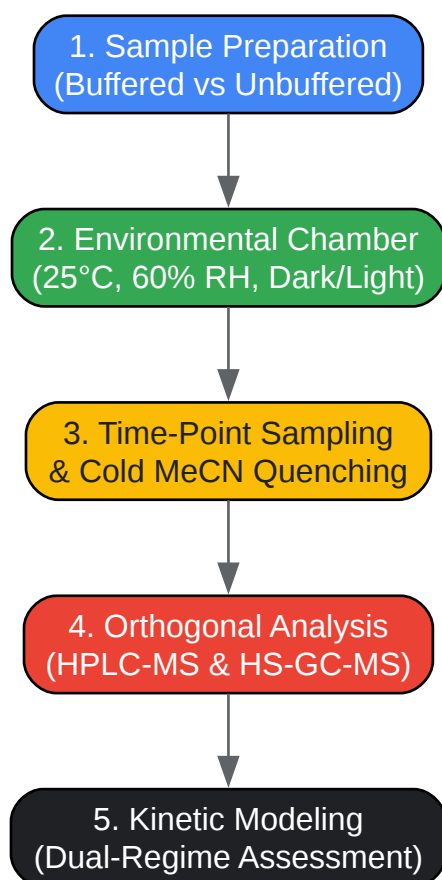
alongside an unbuffered system to observe the true dual-regime kinetics.

- **Matrix Preparation:** Prepare two sets of 10 mM **(S)-phenethyl 2-hydroxypropanoate** solutions: Set A in 50 mM Phosphate Buffer (pH 7.0) and Set B in unbuffered LC-MS grade water.
- **Internal Standard Spiking:** Spike all samples with 1 mM of an inert internal standard (e.g., benzyl acetate) to correct for injection volume variances and instrument drift.
- **Incubation:** House samples in a controlled environmental chamber at 25°C and 60% Relative Humidity (RH) in the dark to prevent photo-oxidation.
- **Time-Point Sampling & Quenching:** At predetermined intervals ($t = 0, 7, 14, 30, 60$ days), extract 100 μL aliquots. Immediately quench the reaction by adding 900 μL of ice-cold acetonitrile (-20°C) to precipitate salts and halt further hydrolysis.
- **Analysis:** Analyze via HPLC-UV/MS (C18 column, gradient elution: Water/Acetonitrile with 0.1% Formic Acid). Monitor the disappearance of the parent peak (m/z 195 $[\text{M}+\text{H}]^{+}$) and the appearance of phenethyl alcohol and lactic acid.

Protocol 2: Headspace GC-MS for Oxidative Degradant Tracking

Rationale: Headspace analysis prevents matrix interference and is highly sensitive to volatile oxidative degradants like phenylacetaldehyde.

- **Sample Prep:** Place 1.0 g of the neat ester into 20 mL amber headspace vials. Seal with PTFE/silicone septa.
- **Stress Induction:** Expose vials to standard fluorescent lighting at 25°C for 30 days. Maintain a parallel dark-control set.
- **Extraction:** Expose a Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS) SPME fiber to the headspace for 30 minutes at 40°C to capture volatile degradants.
- **Desorption & Detection:** Desorb in the GC inlet at 250°C. Use MS detection to quantify phenylacetaldehyde (m/z 120) relative to the dark control.



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Fig 2: Self-validating experimental workflow for standard condition stability profiling.

Data Interpretation & Storage Recommendations

Table 2: Theoretical Degradation Kinetics under Standard Conditions (25°C)

Condition	Primary Degradant	Kinetic Regime	Estimated Half-Life ()
Unbuffered Aqueous	L-Lactic Acid, Phenethyl Alcohol	Dual-Regime (Autocatalytic)	~45-60 Days (post-induction)
Buffered Aqueous (pH 7)	L-Lactic Acid, Phenethyl Alcohol	Pseudo-First Order	> 1 Year
Neat (Dark, Sealed)	None	Stable	> 2 Years
Neat (Light Exposed)	Phenylacetaldehyde (Trace)	Radical-mediated Oxidation	> 1 Year (Trace degradation)

Conclusion: **(S)-Phenethyl 2-hydroxypropanoate** is highly stable in its neat form under standard conditions. However, its stability is conditionally dependent on the strict exclusion of moisture. The introduction of water initiates a slow neutral hydrolysis that inevitably cascades into a rapid, acid-catalyzed autocatalytic regime due to L-lactic acid accumulation[2]. Furthermore, the phenethyl moiety requires protection from light and oxidants to prevent conversion to phenylacetaldehyde[3][4]. Optimal storage requires well-closed, low-density polyethylene or glass containers, protected from light, in a cool, dry environment[4].

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